

A Technical Guide to the Historical Application of Dipicrylamine in Explosives

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Compound of Interest

Compound Name: *Dipicrylamine*

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Abstract

This technical guide provides a comprehensive overview of the historical applications of **dipicrylamine**, also known as hexanitrodiphenylamine (HND), in the field of explosives. **Dipicrylamine** is a powerful and relatively stable explosive that saw significant use during World War II, particularly by Japan and Germany. It was primarily employed as a booster explosive and as a key component in various military explosive compositions for use in mines, torpedoes, and bombs. This document details its physicochemical and explosive properties, historical synthesis methods, specific military formulations, and the experimental protocols used for its characterization. Furthermore, it addresses the significant toxicity of **dipicrylamine**, which ultimately led to its discontinuation. This guide is intended for researchers, scientists, and professionals in chemistry and materials science interested in the history and properties of energetic materials.

Introduction

Dipicrylamine, chemically known as 2,4,6-trinitro-N-(2,4,6-trinitrophenyl)aniline or hexanitrodiphenylamine (HND), is a crystalline solid explosive.^[1] Historically, it was also referred to by various names including Hexyl, Hexil, and Hexite.^{[1][2]} During the World War II era, HND was a strategically important material due to its synthesis from readily available raw materials.^[1] It was utilized extensively by the Imperial Japanese Navy and to a lesser extent by Nazi Germany as a bursting charge in a variety of ordnance.^[1]

As an explosive, **dipicrylamine** was valued for its power, which was considered superior to that of Trinitrotoluene (TNT), and its high stability, making it safer to handle than some of its contemporaries.[2] However, it was not as effective for certain applications as tetryl.[2] The primary application of **dipicrylamine** was as a booster explosive, designed to detonate less sensitive main charges in munitions like bombs, sea mines, and torpedo warheads.[2] Despite its performance advantages, the use of **dipicrylamine** was phased out, largely due to its severe toxicity and mutagenic properties.[1]

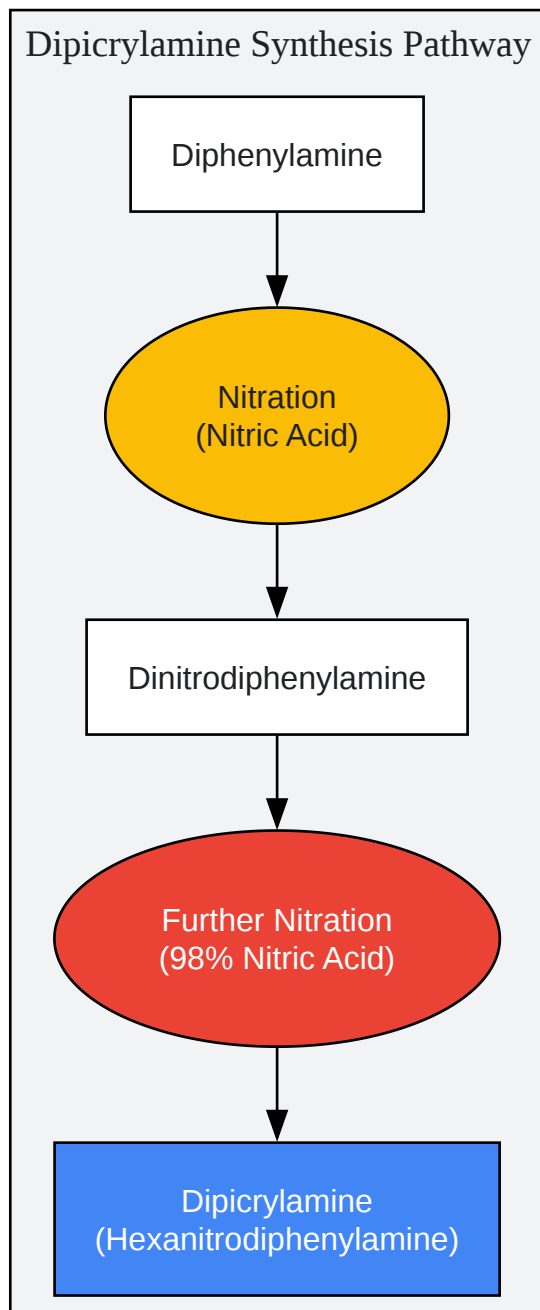
Physicochemical and Explosive Properties

Dipicrylamine is a yellow, crystalline solid that is insoluble in water and alcohol but soluble in acetone, warm glacial acetic acid, and nitric acid.[1][2][3][4] Its key properties are summarized in the table below. It is a powerful high explosive that decomposes violently at elevated temperatures and can detonate upon shock or prolonged exposure to heat.[2][4][5] The primary hazard associated with **dipicrylamine** is the blast effect from a mass explosion.[2][3][4][5]

Property	Value
IUPAC Name	2,4,6-trinitro-N-(2,4,6-trinitrophenyl)aniline[2]
Common Names	Hexanitrodiphenylamine (HND), Hexyl, Hexite[1][2]
Chemical Formula	C ₁₂ H ₅ N ₇ O ₁₂ [1]
Molecular Weight	439.21 g/mol [2]
Appearance	Yellow to orange crystalline solid[1][2]
Density	1.64 g/cm ³ (pressed)[1]
Melting Point	243-245 °C (with decomposition)[1]
Detonation Velocity	~7,100 m/s[1]
Solubility	Insoluble in water and alcohol; Soluble in acetone, warm glacial acetic acid, nitric acid, and aqueous alkalies.[1][2][3]

Historical Synthesis and Manufacturing

The historical production of **dipicrylamine** was primarily achieved through the direct nitration of diphenylamine.[2] The process involved treating dinitrodiphenylamine with highly concentrated (98%) nitric acid.[1] An alternative method involved starting from dinitrochlorobenzene.[2] The synthesis pathway is a multi-step nitration process, which introduces nitro groups onto the aromatic rings of the diphenylamine backbone.



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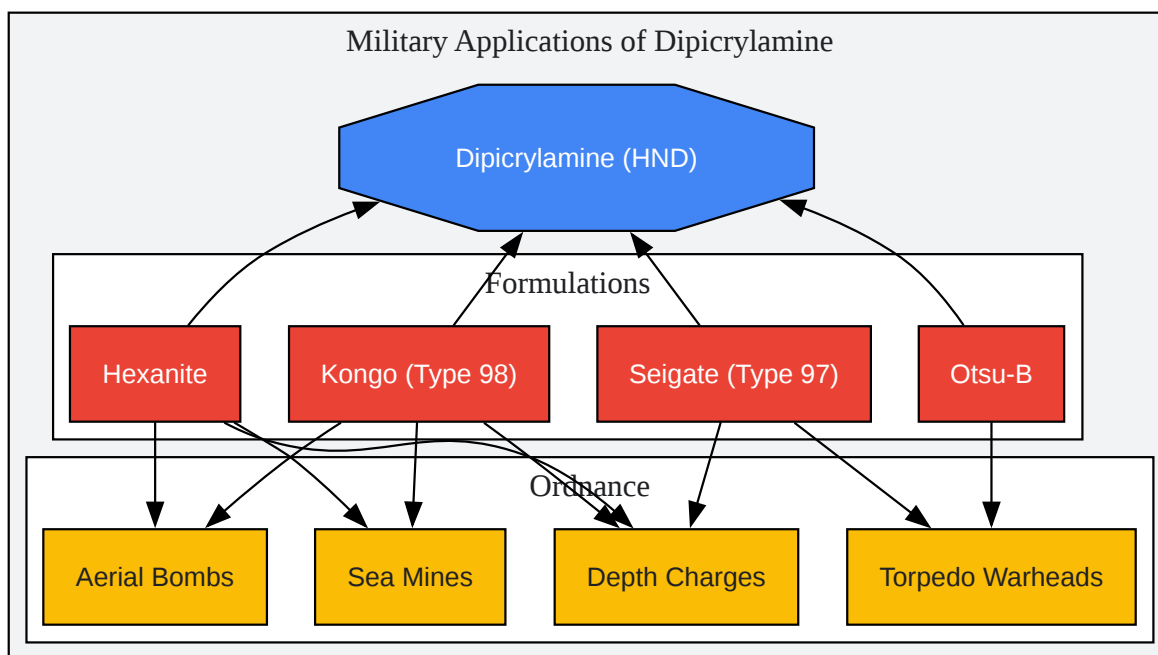
*Historical synthesis pathway for **Dipicrylamine**.*

Military Applications and Formulations

Dipicrylamine's high power and stability made it a suitable bursting charge for various munitions during World War II. Due to its high melting point, it was typically blended with other explosives like TNT to create castable charges.^[6] Germany and Japan developed several key formulations utilizing **dipicrylamine** for specific military purposes.^[1]

Formulation Name	Composition	Nation of Use	Primary Application
Hexanite	60% TNT, 40% HND	Germany	Bombs, Sea Mines, Depth Charges ^[1]
Seigate (Type 97 H)	60% TNT, 40% HND	Japan	Torpedo Warheads, Depth Charges ^{[1][7]}
Kongo (Type 98 H ₂)	60% Trinitroanisole, 40% HND	Japan	Bombs, Sea Mines, Depth Charges ^[1]
Otsu-B	60% TNT, 24% HND, 16% Aluminum Powder	Japan	Torpedo Warheads ^[1]

It is important to distinguish these formulations from "Shimose powder," another Japanese explosive of the same era, which was based on picric acid, not **dipicrylamine**.^{[8][9]}



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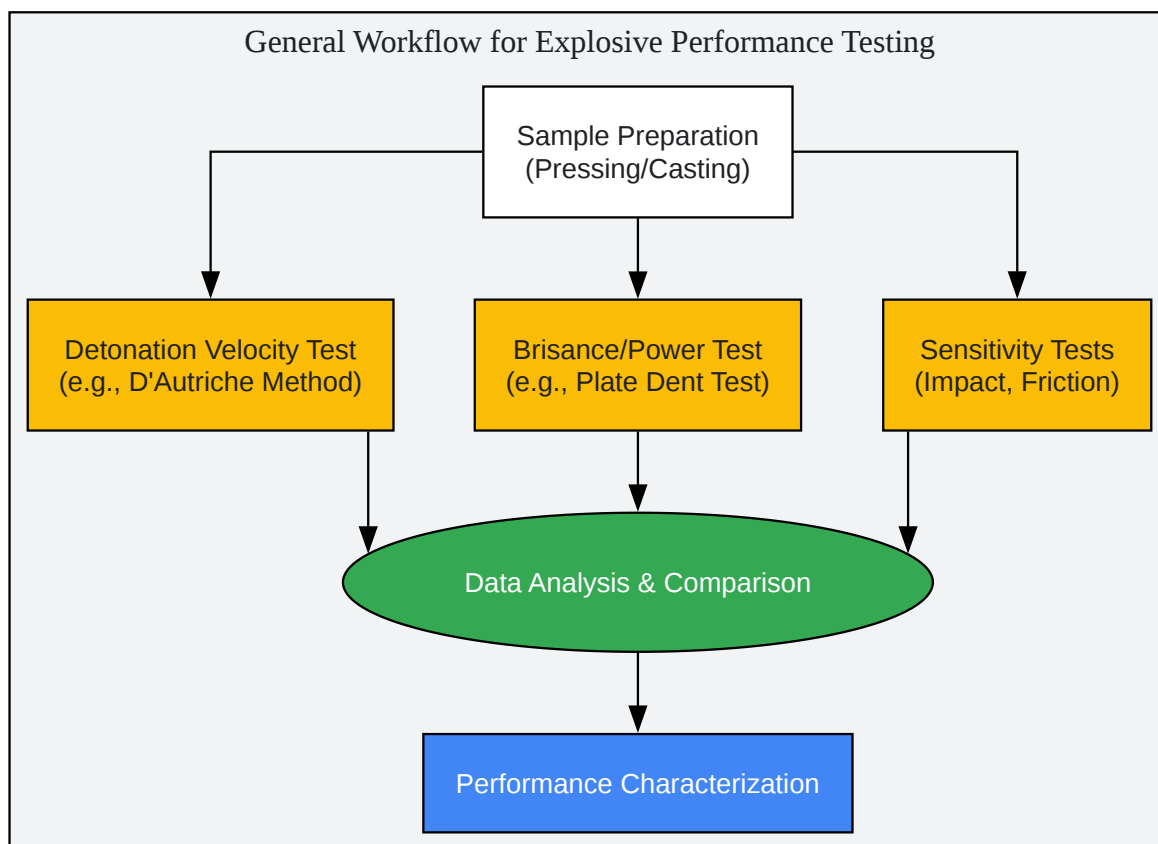
*Relationship between **Dipicrylamine** and its military uses.*

Experimental Protocols for Performance Characterization

While specific laboratory records from the era are scarce, the explosive properties of materials like **dipicrylamine** were characterized using a set of standard tests. These protocols were designed to measure key performance indicators such as detonation velocity, brisance (shattering power), and sensitivity to initiation.

- **Detonation Velocity Measurement:** The velocity of detonation was a critical measure of an explosive's performance. A common historical method for this measurement was the D'Autrache method. This technique involved initiating a column of the test explosive, which had a detonating cord of known velocity laid across it in two points. The collision of the detonation waves within the cord would leave a mark on a lead plate, and simple geometric calculations could then determine the detonation velocity of the test sample.

- **Brisance and Power Measurement:** The shattering effect (brisance) and overall power of an explosive were often evaluated with tests like the plate dent test. This method was used to assess the potassium salt of HND (KHND) and found its output to be comparable to TNT.^[10] In this test, a standardized charge of the explosive is detonated on a steel or lead plate, and the volume or depth of the resulting indentation is measured and compared against a standard explosive like TNT or picric acid.
- **Sensitivity Testing:** To assess handling safety, explosives were subjected to sensitivity tests.
 - **Impact Sensitivity:** Often determined using a drop-weight test, where a weight is dropped from varying heights onto a small sample of the explosive to find the height at which detonation occurs 50% of the time. **Dipicrylamine's** reputation as "extremely stable and much safer to handle" suggests it performed well in such tests.^[2]
 - **Friction Sensitivity:** A friction apparatus was used to determine the explosive's sensitivity to frictional stimuli, which is crucial for understanding risks during processing and handling.



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Generalized workflow for explosive characterization.

Safety, Toxicity, and Obsolescence

The most significant factor leading to the discontinuation of **dipicrylamine** was its severe toxicity.[1] It is classified as fatal if swallowed, fatal in contact with skin, and fatal if inhaled.[2] [11] Exposure to HND dust is injurious to the mucous membranes, and direct contact with the skin causes painful blisters that resemble chemical burns.[1]

In addition to its acute toxicity, **dipicrylamine** was identified as a mutagen, posing long-term health risks to personnel involved in its manufacture and handling.[1] These hazardous properties, combined with the development of safer and equally effective explosives, rendered **dipicrylamine** obsolete for military applications following World War II.

Conclusion

Dipicrylamine (HND) holds a significant place in the history of military explosives. As a powerful and stable compound, it was a vital component in the arsenals of several nations during World War II, particularly in naval applications. Its performance as a booster and main charge in formulations like Hexanite and Seigate was critical. However, the legacy of **dipicrylamine** is also a cautionary one. Its extreme toxicity and mutagenic nature highlighted the critical need for safety and occupational health considerations in the development of energetic materials, paving the way for the modern, safer high explosives used today.

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